

Damascenine: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Damascenine*

Cat. No.: *B1214179*

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Abstract

Damascenine, a naturally occurring alkaloid primarily isolated from the seeds of *Nigella damascena*, has garnered interest for its potential pharmacological activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **damascenine**. Detailed experimental protocols for its isolation are presented, along with a summary of its anti-inflammatory effects and the associated signaling pathway. This document is intended to serve as a valuable resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

Chemical Identity and Structure

Damascenine is chemically known as methyl 3-methoxy-2-(methylamino)benzoate. Its structure consists of a substituted benzene ring with methoxy, methylamino, and methyl ester functional groups.

Table 1: Chemical Identifiers of **Damascenine**

Identifier	Value
IUPAC Name	methyl 3-methoxy-2-(methylamino)benzoate [1]
CAS Number	483-64-7 [1]
Molecular Formula	C ₁₀ H ₁₃ NO ₃ [1]
Molecular Weight	195.22 g/mol [1]
SMILES	CNC1=C(C=CC=C1OC)C(=O)OC [1]
InChI	InChI=1S/C10H13NO3/c1-11-9-7(10(12)14-3)5-4-6-8(9)13-2/h4-6,11H,1-3H3 [1]

Physicochemical Properties

Damascenine is a crystalline solid with a characteristic nutmeg-like odor. It is sparingly soluble in water but shows good solubility in various organic solvents.

Table 2: Physicochemical Properties of **Damascenine**

Property	Value	Reference
Melting Point	27-29 °C	[2]
Boiling Point	270 °C (with slight decomposition)	[2]
Solubility	Practically insoluble in water; Freely soluble in alcohol, ether, chloroform, petroleum ether, and oils.	[2]
pKa	Data not available	

Spectroscopic Data

Detailed spectroscopic characterization of **damascenine** has been reported, confirming its structure. However, specific peak assignments and detailed fragmentation patterns are not

readily available in the public domain.

Table 3: Summary of Spectroscopic Data for **Damascenine**

Technique	Data
¹ H NMR	Detailed chemical shifts and coupling constants are not available.
¹³ C NMR	Detailed chemical shifts are not available.
Infrared (IR)	Specific absorption peaks are not available.
UV-Vis	Maximum absorption wavelengths are not available.
Mass Spectrometry (MS)	Molecular ion peak [M] ⁺ at m/z 195. Key fragment ions reported at m/z 180 ([M-CH ₃] ⁺), 164 ([M-OCH ₃] ⁺), and 150 ([M-COOCH ₃] ⁺).

Biological and Pharmacological Properties

Damascenine has been investigated for its anti-inflammatory and potential anticancer properties.

Anti-inflammatory Activity

Recent studies have demonstrated that **damascenine** exhibits significant anti-inflammatory effects. In a key study, **damascenine** was shown to modulate the inflammatory response in lipopolysaccharide (LPS)-stimulated human neutrophils. Specifically, it was found to:

- Inhibit the release of the pro-inflammatory cytokines Interleukin-1 β (IL-1 β), Interleukin-8 (IL-8), and Tumor Necrosis Factor- α (TNF- α).[\[1\]](#)
- Decrease the production of Matrix Metallopeptidase 9 (MMP-9), an enzyme involved in tissue degradation during inflammation.[\[1\]](#)

Table 4: Summary of a Known Biological Activity of **Damascenine**

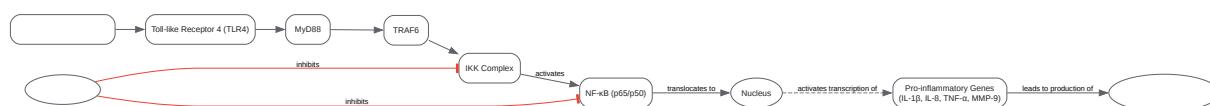
Activity	Model System	Observed Effect	Quantitative Data (IC ₅₀ /EC ₅₀)	Reference
Anti-inflammatory	LPS-stimulated human neutrophils	Inhibition of IL-1 β , IL-8, and TNF- α release; Decreased MMP-9 production.	Data not available	[1]

Anticancer Activity

The anticancer potential of **damascenine** is not well-characterized. While some studies have explored the cytotoxic effects of extracts from *Nigella* species, specific data on the anticancer activity of isolated **damascenine**, including IC₅₀ values against various cancer cell lines, are not currently available.

Signaling Pathway

The anti-inflammatory effects of **damascenine** are mediated through the downregulation of key inflammatory signaling pathways. The inhibition of pro-inflammatory cytokine and MMP-9 production in LPS-stimulated neutrophils suggests an interference with the NF- κ B signaling cascade, a central regulator of inflammation.



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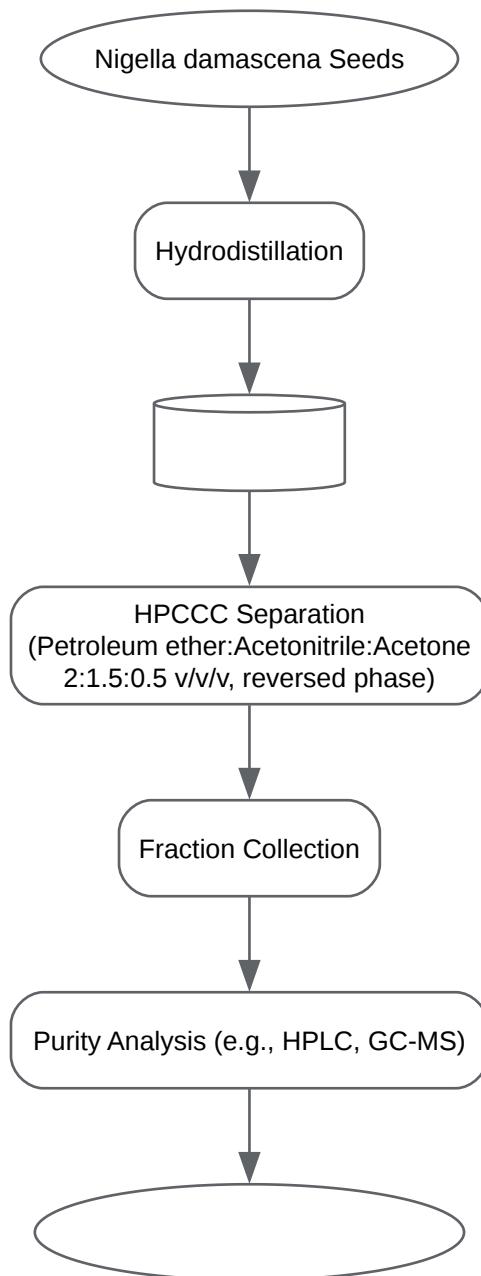
Figure 1: Proposed anti-inflammatory signaling pathway of **Damascenine**.

Experimental Protocols

Isolation of Damascenine from *Nigella damascena* Seeds

The following protocol details the isolation of **damascenine** from the essential oil of *Nigella damascena* seeds using High-Performance Countercurrent Chromatography (HPCCC).[1]

Workflow:



[Click to download full resolution via product page](#)**Figure 2:** Workflow for the isolation of **Damascenine**.

Detailed Methodology:

- Essential Oil Extraction: The essential oil is obtained from the seeds of *Nigella damascena* through hydrodistillation.
- HPCCC System Preparation: A two-phase solvent system consisting of petroleum ether, acetonitrile, and acetone in a ratio of 2:1.5:0.5 (v/v/v) is prepared and thoroughly equilibrated.
- Stationary and Mobile Phases: For reversed-phase mode, the upper organic phase is used as the stationary phase, and the lower aqueous phase is used as the mobile phase.
- Sample Preparation: The essential oil is dissolved in a mixture of the stationary and mobile phases.
- Chromatographic Separation: The sample solution is injected into the HPCCC system. The separation is performed in reversed-phase mode.
- Fraction Collection and Analysis: Eluted fractions are collected and analyzed by an appropriate method (e.g., HPLC, GC-MS) to identify and quantify **damascenine**.
- Purification: Fractions containing **damascenine** of high purity are pooled and the solvent is evaporated to yield the purified compound.

Synthesis of Damascenine

While early syntheses of **damascenine** have been reported, a detailed, modern, and high-yield experimental protocol is not readily available in the public literature. A common synthetic approach involves the methylation of 3-methoxy-2-aminobenzoic acid followed by esterification.

Conclusion

Damascenine is a natural alkaloid with demonstrated anti-inflammatory properties, making it a compound of interest for further pharmacological investigation. This technical guide has

summarized the current knowledge on its chemical structure, properties, and biological activities. While foundational data is available, further research is required to fully elucidate its spectroscopic characteristics, quantitative biological potency, and to develop efficient synthetic routes. The information provided herein serves as a solid starting point for researchers and professionals aiming to explore the therapeutic potential of **damascenine**.

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References

- 1. benchchem.com [benchchem.com]
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